

Application Notes and Protocols for Lanopepden Mesylate Administration in Animal Models

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Compound of Interest

Compound Name: *Lanopepden Mesylate*

Cat. No.: *B608456*

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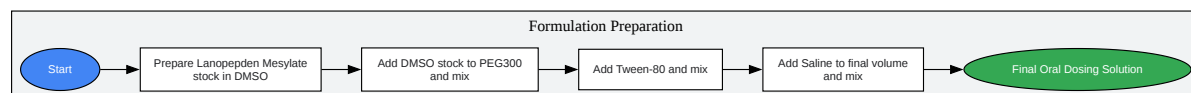
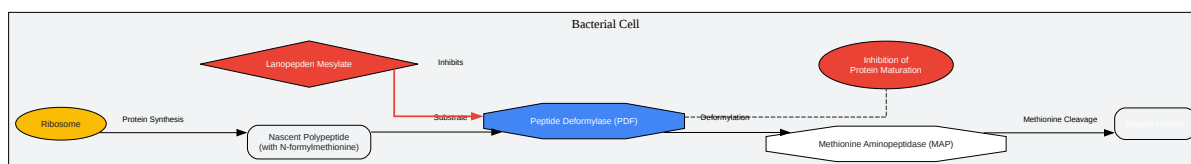
For Researchers, Scientists, and Drug Development Professionals

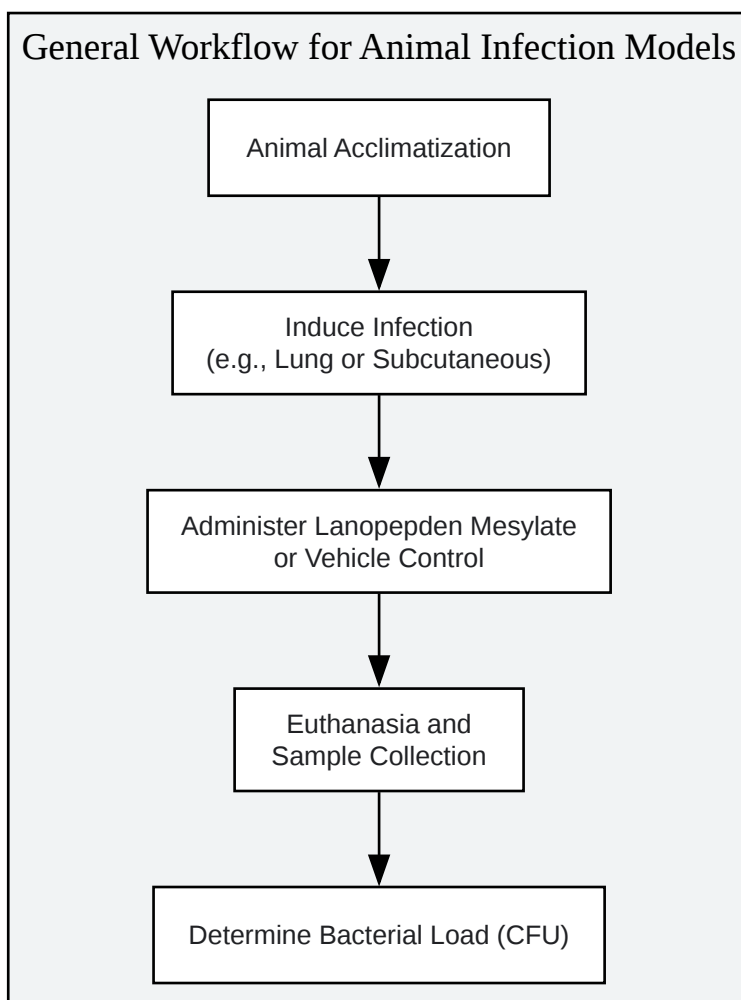
Introduction

Lanopepden Mesylate (GSK1322322) is an inhibitor of peptide deformylase (PDF), a crucial metalloenzyme in bacterial protein synthesis.[1][2][3] By targeting PDF, **Lanopepden Mesylate** effectively blocks the maturation of nascent proteins, leading to antibacterial activity, primarily against Gram-positive bacteria.[1][2][3] This document provides detailed application notes and protocols for the administration of **Lanopepden Mesylate** in various animal models, based on available preclinical research data. It is intended to guide researchers in designing and executing studies to evaluate the efficacy, pharmacokinetics, and safety of this compound.

Mechanism of Action

Lanopepden Mesylate inhibits peptide deformylase, an enzyme that removes the formyl group from the N-terminal methionine of newly synthesized polypeptides in bacteria. This deformylation is an essential step for further protein processing by methionine aminopeptidase and the formation of mature, functional proteins. Inhibition of PDF leads to the accumulation of formylated proteins, disrupting essential cellular processes and ultimately inhibiting bacterial growth. This mechanism is specific to bacteria as cytoplasmic protein synthesis in eukaryotes is not initiated with N-formylmethionine.





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